

Application Notes & Protocols for the Quantification of Isonicotinic Acid N-oxide

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Compound of Interest

Compound Name: *Isonicotinic acid N-oxide*

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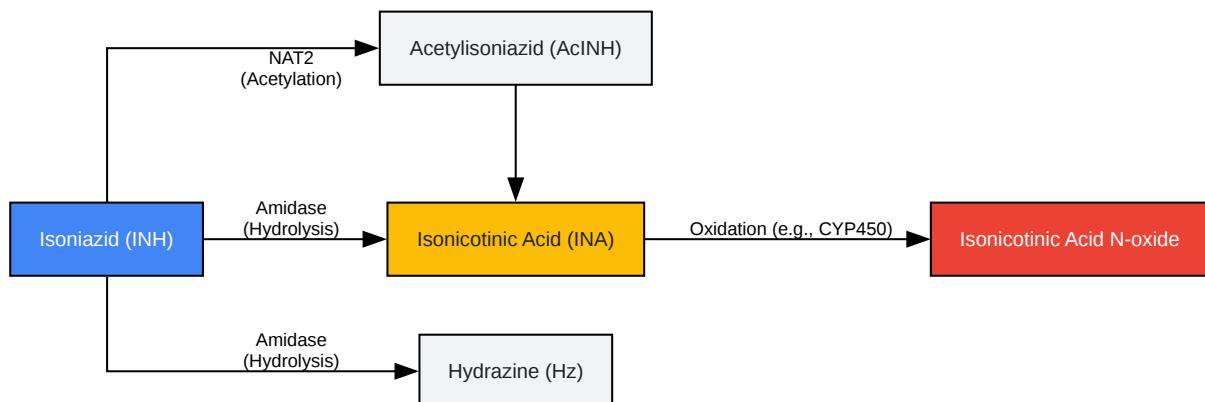
Introduction

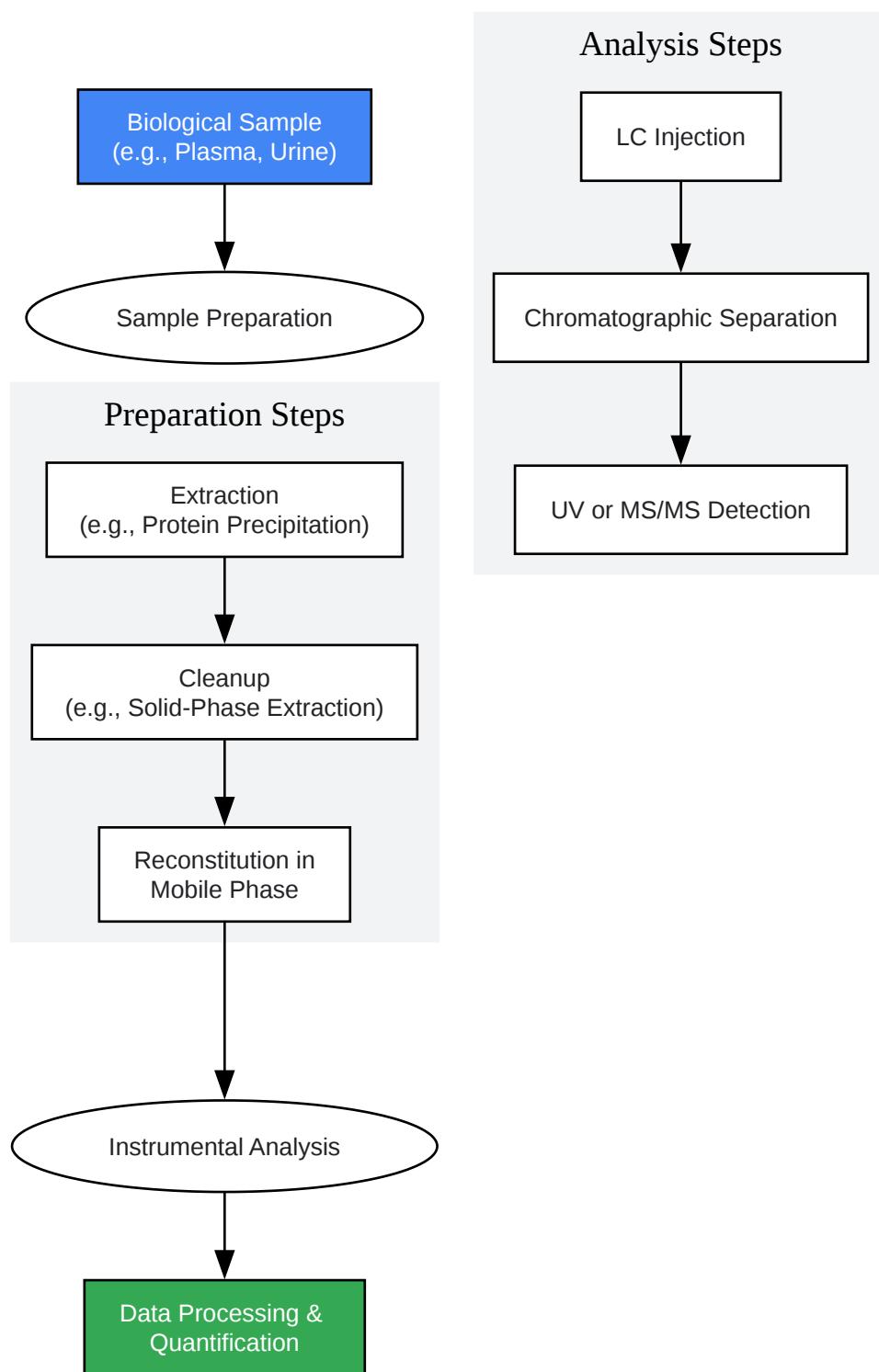
Isonicotinic acid N-oxide is a pyridine derivative and a potential metabolite of Isoniazid, a primary drug used in the treatment of tuberculosis.[1][2] Isoniazid is metabolized in the liver through pathways such as acetylation and hydrolysis.[3][4] The hydrolysis of Isoniazid or its acetylated form yields isonicotinic acid (INA).[5][6] Subsequent oxidation of the pyridine nitrogen in isonicotinic acid results in the formation of **Isonicotinic acid N-oxide**. Accurate and sensitive quantification of this metabolite is essential for pharmacokinetic studies, drug metabolism research, and toxicological assessments.

This document provides detailed application notes and protocols for the quantification of **Isonicotinic acid N-oxide** using modern analytical techniques, primarily focusing on High-Performance Liquid Chromatography (HPLC) coupled with Ultraviolet (UV) or Mass Spectrometry (MS) detection.

Metabolic Context of Isonicotinic Acid N-oxide

Isonicotinic acid N-oxide is formed in the metabolic cascade of Isoniazid. The primary pathways involve the hydrolysis of Isoniazid to isonicotinic acid, which can then be further oxidized. Understanding this pathway is crucial for interpreting analytical results in biological matrices.



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